

Application Note: Synthesis of Adimolol via Epichlorohydrin Ring Opening

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Compound of Interest

Compound Name: Adimolol hydrochloride hydrate

CAS No.: 83487-83-6

Cat. No.: B1664375

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Introduction

Adimolol (MEN-935) is a long-acting antihypertensive agent characterized by its dual functionality as a non-selective α - and β -adrenolytic receptor antagonist ([1]). Structurally, it consists of a naphthyloxypropanolamine core linked to a benzimidazolone moiety. The synthesis of adimolol relies on a highly convergent two-step sequence: the base-catalyzed epoxidation of 1-naphthol with epichlorohydrin to form 1-naphthyl glycidyl ether, followed by the regioselective ring opening of the epoxide using the primary amine 3-(3-amino-3-methylbutyl)-1H-benzimidazol-2-one ([2]).

This application note details the optimized synthetic protocols, mechanistic rationale, and critical process parameters required to achieve high-purity adimolol suitable for preclinical drug development.

Mechanistic Insights and Process Rationale (E-E-A-T)

Step 1: Phase-Transfer Catalyzed (PTC) Epoxidation

The initial coupling of 1-naphthol and epichlorohydrin is inherently limited by mass transfer, as the deprotonated naphthoxide anion is water-soluble, while epichlorohydrin resides in the organic phase. To overcome this, a phase-transfer catalyst (PTC) such as tetrabutylammonium bromide (TBAB) is employed ([3]).

- **Causality of Catalyst Choice:** The lipophilic quaternary ammonium cation () pairs with the naphthoxide anion, shuttling it across the phase boundary into the organic solvent (e.g., toluene). Here, the naphthoxide acts as a nucleophile, attacking the epoxide ring of epichlorohydrin. Subsequent intramolecular cyclization displaces the chloride leaving group, regenerating the epoxide to yield 1-naphthyl glycidyl ether. This PTC approach suppresses unwanted side reactions (such as epoxide hydrolysis) and drives the reaction to a >90% yield.

Step 2: Regioselective Epoxide Ring Opening

The formation of the final active pharmaceutical ingredient (API) requires the coupling of the epoxide intermediate with 3-(3-amino-3-methylbutyl)-1H-benzimidazol-2-one.

- **Causality of Solvent Choice:** This step is conducted in a polar protic solvent, specifically isopropanol. The hydroxyl group of isopropanol forms critical hydrogen bonds with the epoxide oxygen. This interaction polarizes the C-O bond, increasing the electrophilicity of the epoxide carbons without the need for harsh Lewis acid catalysts that could degrade the benzimidazolone ring.
- **Regioselectivity:** Driven by the steric bulk of the naphthyloxy group, the primary amine nucleophile attacks almost exclusively at the less hindered terminal carbon of the epoxide via an

 mechanism. This regioselectivity ensures the formation of the desired secondary alcohol (adimolol) rather than the inactive primary alcohol isomer.

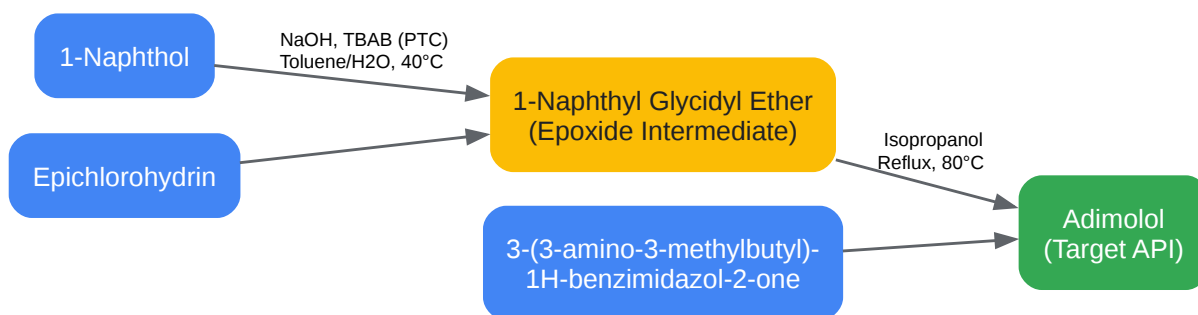
Quantitative Data Summary

The following table outlines the optimized stoichiometric ratios, reaction conditions, and expected analytical outcomes for the two-step synthesis.

Table 1: Quantitative Reaction Parameters & Expected Outcomes

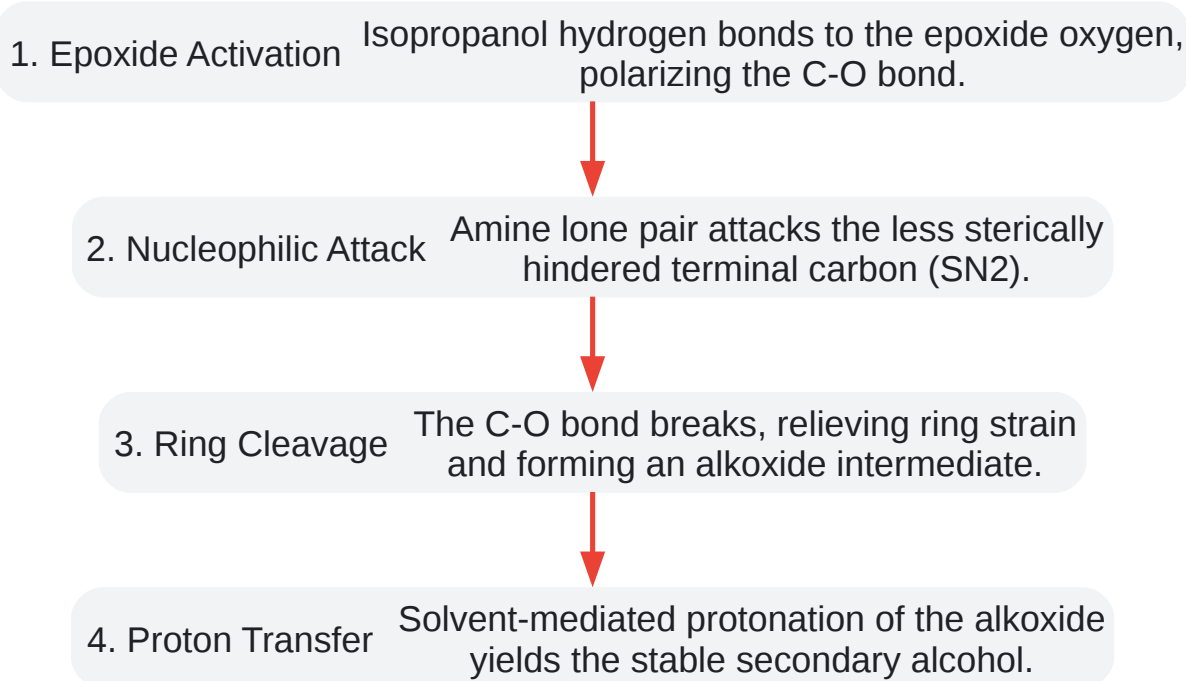
Parameter	Step 1: Epoxidation	Step 2: Ring Opening
Primary Reactant	1-Naphthol (1.0 eq)	1-Naphthyl glycidyl ether (1.0 eq)
Secondary Reactant	Epichlorohydrin (1.5 - 2.0 eq)	Benzimidazolone amine derivative (1.1 eq)
Catalyst / Base	TBAB (5 mol%), NaOH (aq, 2.0 eq)	None (Solvent-mediated activation)
Solvent System	Toluene / Water (Biphasic)	Isopropanol (Polar Protic)
Temperature	30 - 40 °C	80 °C (Reflux)
Reaction Time	4 - 6 hours	8 - 12 hours
Expected Yield	85 - 94%	75 - 85%
Target Purity (HPLC)	> 98%	> 99% (after recrystallization)

Experimental Workflows and Visualizations



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Synthetic workflow for adimolol via phase-transfer epoxidation and ring opening.



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Mechanistic pathway of the regioselective epoxide ring opening to form adimolol.

Detailed Experimental Protocols

Protocol A: Synthesis of 1-Naphthyl Glycidyl Ether

Objective: Prepare the epoxide intermediate via phase-transfer catalysis. Self-Validating

Check: The disappearance of the phenolic -OH stretch ($\sim 3300\text{ cm}^{-1}$) and the appearance of epoxide ring vibrations ($\sim 1250\text{ cm}^{-1}$, 910 cm^{-1}) in FTIR confirm successful conversion.

- **Preparation of the Biphasic System:** In a 500 mL round-bottom flask equipped with a magnetic stirrer and reflux condenser, dissolve 1-naphthol (14.4 g, 100 mmol) in 150 mL of toluene.
- **Base and Catalyst Addition:** Add an aqueous solution of NaOH (8.0 g, 200 mmol in 150 mL DI water) to the organic layer. Introduce tetrabutylammonium bromide (TBAB) (1.61 g, 5 mmol) as the phase-transfer catalyst.

- **Epichlorohydrin Addition:** Stir the biphasic mixture vigorously (1000 rpm) at room temperature. Add epichlorohydrin (14.0 g, 150 mmol) dropwise over 30 minutes to prevent uncontrollable exothermic spikes.
- **Reaction Incubation:** Heat the mixture to 40 °C and maintain vigorous stirring for 4 to 6 hours. Monitor the consumption of 1-naphthol via TLC (Hexane:Ethyl Acetate, 8:2).
- **Workup and Isolation:** Transfer the mixture to a separatory funnel. Discard the lower aqueous layer. Wash the organic toluene layer with DI water (3 × 50 mL) and brine (50 mL) to remove residual NaOH and TBAB. Dry the organic layer over anhydrous .
- **Purification:** Concentrate the solvent under reduced pressure to yield crude 1-naphthyl glycidyl ether as a pale yellow oil. Purify via vacuum distillation or short-path silica plug if a high-purity intermediate is required for downstream kinetics.

Protocol B: Synthesis of Adimolol (Epoxide Ring Opening)

Objective: Couple the epoxide with the benzimidazolone amine to yield the final API. Self-Validating Check: HPLC analysis should show the convergence of the two starting material peaks into a single product peak. Mass spectrometry will confirm the target mass (= 420.5 m/z).

- **Reaction Setup:** In a 250 mL round-bottom flask, dissolve 1-naphthyl glycidyl ether (10.0 g, 50 mmol) and 3-(3-amino-3-methylbutyl)-1H-benzimidazol-2-one (12.0 g, 55 mmol) in 100 mL of anhydrous isopropanol.
- **Reflux:** Equip the flask with a reflux condenser. Heat the solution to 80 °C (reflux) under an inert nitrogen atmosphere.
- **Incubation and Monitoring:** Maintain reflux for 8 to 12 hours. The reaction is autocatalytic to a degree, as the newly formed secondary hydroxyl group can assist in hydrogen-bonding subsequent epoxide molecules. Monitor progression via HPLC.

- **Crystallization:** Once the epoxide is fully consumed, remove the heat source and allow the mixture to cool slowly to room temperature. The crude adimolol will begin to precipitate as an off-white solid. To maximize yield, chill the flask in an ice bath (0-5 °C) for 2 hours.
- **Filtration and Washing:** Filter the precipitate under vacuum using a Büchner funnel. Wash the filter cake with cold isopropanol (2 × 20 mL) to remove unreacted amine and trace impurities.
- **Recrystallization:** Recrystallize the crude product from a mixture of ethanol and water (70:30 v/v) to achieve >99% purity. Dry the final white crystalline solid in a vacuum oven at 50 °C for 24 hours.

References

- Interactions of MEN 935 (adimolol), a long acting beta- and alpha-adrenolytic antihypertensive agent, with postsynaptic alpha-adrenoceptors in different isolated blood vessels--influence of angiotensin II Source: Naunyn-Schmiedeberg's Archives of Pharmacology (PubMed) URL:[[Link](#)]
- Adimolol Source: Wikipedia URL:[[Link](#)]
- Design of a novel dual function membrane microreactor for liquid–liquid–liquid phase transfer catalysed reaction: selective synthesis of 1-naphthyl glycidyl ether Source: Reaction Chemistry & Engineering (RSC Publishing) URL:[[Link](#)]

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Sources

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- 2. Adimolol - Wikipedia [en.wikipedia.org]

- 3. Design of a novel dual function membrane microreactor for liquid–liquid–liquid phase transfer catalysed reaction: selective synthesis of 1-naphthyl glycidyl ether - Reaction Chemistry & Engineering (RSC Publishing) [pubs.rsc.org]
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